

Diundecyl phthalate-d4 safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Diundecyl phthalate-d4*

Cat. No.: *B15558424*

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An In-depth Technical Guide to the Safe Handling of **Diundecyl Phthalate-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Diundecyl phthalate-d4**, a deuterated form of Diundecyl phthalate (DUP). The information is intended for professionals in research and development who may handle this compound. Due to the limited availability of specific safety data for the deuterated form, this guide primarily relies on the well-documented safety profile of the parent compound, Diundecyl phthalate, as their toxicological and chemical properties are expected to be very similar.

Chemical and Physical Properties

Diundecyl phthalate-d4 is a synthetic chemical compound, an isotopically labeled version of Diundecyl phthalate, where four hydrogen atoms have been replaced by deuterium.^[1] It is characterized as an oily, colorless, and odorless liquid that is insoluble in water.^{[1][2]}

Property	Value
Molecular Formula	C ₃₀ H ₄₆ D ₄ O ₄
Molecular Weight	478.74 g/mol [1]
Appearance	Oily, colorless, odorless liquid[1]
Melting Point	-9°C[3]
Boiling Point	501-523°C[3][4][5]
Density	0.954-0.955 g/cm ³ at 20°C[3][5]
Flash Point	252°C[5]
Water Solubility	Insoluble[6]
Partition Coefficient (log Kow)	10.3 - 11.49[3][5]

Toxicological Data

The toxicological data presented below is for the non-deuterated Diundecyl phthalate (DUP). These values are considered relevant for **Diundecyl phthalate-d4** for risk assessment purposes in a laboratory setting. DUP is expected to have low acute oral and dermal toxicity.[3]

Toxicity Endpoint	Species	Route	Value
Acute Oral Toxicity (LD50)	Rat	Oral	> 15,800 mg/kg bw[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 7,900 mg/kg bw[7]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	> 1.8 mg/L (6-hour exposure)[3][7]
Skin Irritation	Human, Rabbit	Dermal	Non-irritating to mildly irritating[3][7]
Eye Irritation	Rabbit	Ocular	Minimal to no irritation[3][7]
Skin Sensitization	Human	Dermal	Not a sensitizer[3]

Note on Experimental Protocols: The detailed experimental protocols for the cited toxicity studies are not publicly available. The provided data is based on summaries from regulatory assessments and safety data sheets.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety in the laboratory.

Handling

- Ventilation: Handle in a well-ventilated place.[8] Use appropriate exhaust ventilation where aerosols or mists may be generated.[9]
- Personal Hygiene: Avoid contact with skin and eyes.[8][9] Wash hands thoroughly after handling.[10] Eating, drinking, and smoking should be prohibited in areas where this material is handled, stored, and processed.[10]
- Electrostatic Discharge: Prevent fire caused by electrostatic discharge steam.[8]

Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[\[8\]](#)[\[9\]](#) Keep the container tightly closed.[\[8\]](#)[\[9\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, and alkalis.[\[6\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be used when handling **Diundecyl phthalate-d4**:

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [8]
Skin Protection	Wear impervious clothing and chemical-resistant gloves. Gloves must be inspected prior to use. [8] [9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges. [8] [11]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[9][11]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[8][9]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9][11]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8][9]

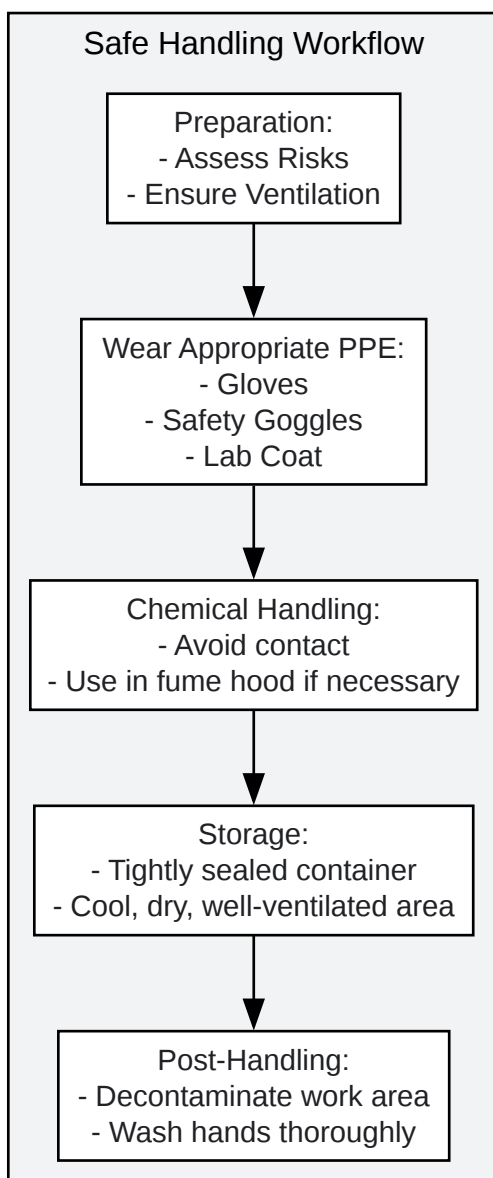
Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Use personal protective equipment.[9] Ensure adequate ventilation.[9] Evacuate personnel to safe areas.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[9] Do not let the product enter drains.[9]
- Containment and Cleaning: Use absorbent material to pick up the spill.[6] Collect and arrange for disposal in suitable, closed containers.[8][9]

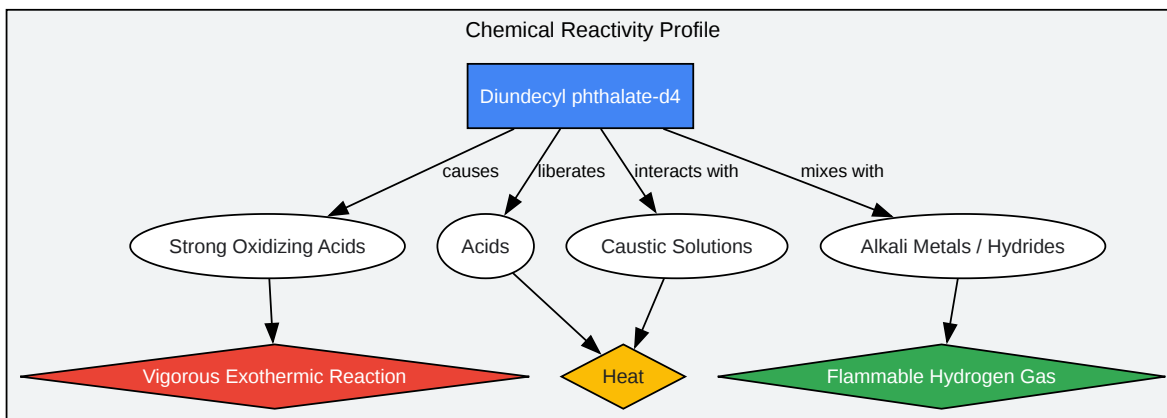
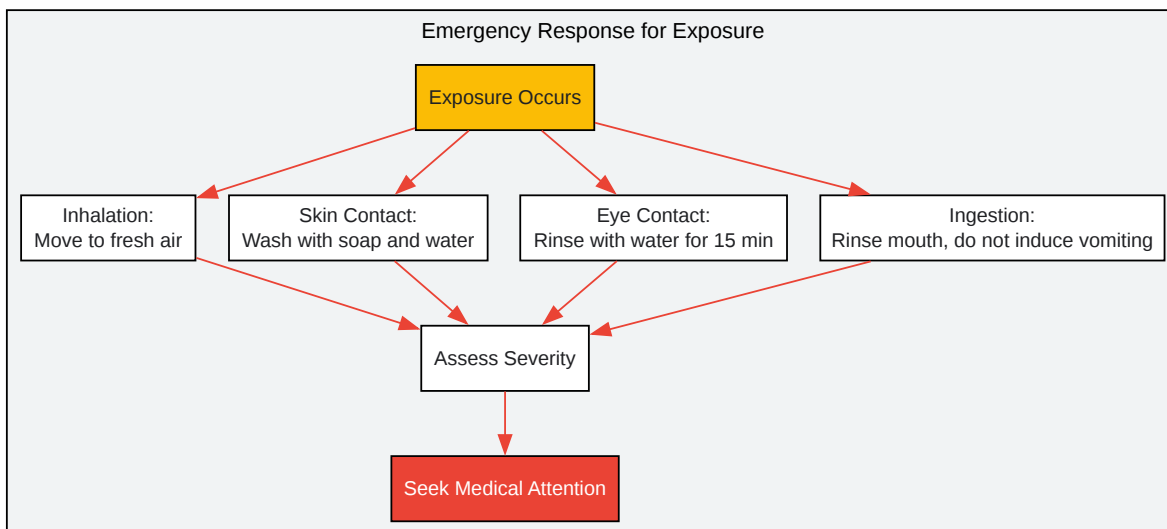
Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows.



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Caption: A generalized workflow for the safe handling of **Diundecyl phthalate-d4**.



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